

6-Bromo-3-pyridinemethanol MSDS and safety information

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Compound of Interest

Compound Name: **6-Bromo-3-pyridinemethanol**

Cat. No.: **B045229**

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An In-Depth Technical Guide to the Safe Handling of **6-Bromo-3-pyridinemethanol**

Introduction and Compound Profile

6-Bromo-3-pyridinemethanol is a halogenated pyridine derivative commonly utilized as a building block in organic synthesis.^{[1][2][3]} Its structural features make it a valuable intermediate in the development of pharmaceutical and agrochemical compounds.^[4] However, its utility in research and development is matched by a significant hazard profile that necessitates stringent safety protocols. Understanding the specific risks associated with this compound is the first step toward ensuring its safe handling and use in the laboratory.

This guide provides a detailed examination of its safety profile, drawing from established GHS classifications and supplier safety data to offer practical, field-tested advice for laboratory personnel.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **6-Bromo-3-pyridinemethanol** is essential for its proper handling and storage. These properties dictate its behavior under various laboratory conditions.

Property	Value	Source
CAS Number	122306-01-8	[1] [5] [6]
Molecular Formula	C ₆ H ₆ BrNO	[1] [5] [7]
Molecular Weight	188.02 g/mol	[1] [5] [6]
Appearance	White to light yellow/orange powder or crystal	[2] [6] [8]
Melting Point	48-51 °C	[6] [8]
Boiling Point	314.3 ± 27.0 °C (Predicted)	[6] [8]
Storage Temperature	Room Temperature, Inert Atmosphere	[6] [8]

Comprehensive Hazard Analysis

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **6-Bromo-3-pyridinemethanol** is classified as a hazardous substance.[\[5\]](#) An in-depth understanding of these hazards is critical for risk mitigation.

- Acute Oral Toxicity (Warning, H302): The compound is harmful if swallowed.[\[5\]](#) Ingestion can lead to systemic toxicity. The causal mechanism relates to its absorption into the bloodstream via the gastrointestinal tract, where it can interfere with biological processes.
- Skin Corrosion/Irritation (Warning, H315): It causes skin irritation.[\[5\]](#) Direct contact can result in localized redness, inflammation, and discomfort. This is due to the chemical's ability to disrupt the lipid bilayer of skin cells, leading to an inflammatory response.
- Serious Eye Damage/Irritation (Danger, H318): The compound is designated as causing serious eye damage.[\[5\]](#) This is the most severe hazard associated with this chemical. Contact with the eyes can lead to irreversible damage, including corneal burns and potential loss of vision. The mechanism involves severe irritation and corrosion of the delicate tissues of the eye.

- Specific Target Organ Toxicity - Single Exposure (Warning, H335): It may cause respiratory irritation.^[5] Inhalation of the dust can irritate the mucous membranes of the respiratory tract, leading to coughing, shortness of breath, and inflammation.

Emergency Protocols and First-Aid Measures

A rapid and informed response in the event of an exposure is critical to minimizing harm. The following protocols are based on standard emergency procedures for this class of chemical.

First-Aid Protocol

Immediate and appropriate first-aid is the primary response to any accidental exposure. All laboratory personnel should be familiar with these steps and the location of emergency equipment, such as safety showers and eyewash stations.

- In Case of Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids occasionally.^[9] Due to the H318 classification (causes serious eye damage), immediate medical attention is mandatory following irrigation.^[9] Do not delay in seeking professional medical help.
- In Case of Skin Contact: Remove all contaminated clothing and shoes immediately.^[10] Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes. ^[9] If skin irritation persists, consult a physician.
- If Inhaled: Move the individual to fresh air immediately.^[9] If the person is not breathing, trained personnel should administer artificial respiration. Seek medical attention if symptoms such as coughing or breathing difficulties occur.
- If Swallowed: Do NOT induce vomiting.^[9] Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately for guidance.^[9]

Safe Handling, Storage, and Engineering Controls

Proactive measures are the cornerstone of laboratory safety. The following handling and storage protocols are designed to prevent exposure and maintain the integrity of the compound.

Engineering Controls and Personal Protective Equipment (PPE)

The primary line of defense is to minimize exposure through proper engineering controls and a robust PPE regimen.

- Ventilation: All work with **6-Bromo-3-pyridinemethanol**, especially handling the solid, must be conducted in a certified chemical fume hood to prevent inhalation of dust.[9]
- Eye Protection: Due to the severe eye damage hazard, chemical splash goggles conforming to EN166 (EU) or NIOSH (US) standards are mandatory.[11] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[12]
- Skin Protection: Wear a flame-resistant lab coat and handle the compound with chemically impervious gloves (e.g., nitrile or neoprene).[11] Gloves must be inspected before use and disposed of properly after handling. Always wash hands thoroughly after removing gloves and before leaving the laboratory.
- Respiratory Protection: If a fume hood is not available or if exposure limits are exceeded, a full-face respirator with an appropriate cartridge should be used.[10][11]

Procedural Protocol for Safe Handling

- Preparation: Before handling, ensure the chemical fume hood is functioning correctly. Clear the workspace of any unnecessary items.
- Donning PPE: Put on a lab coat, followed by safety goggles and gloves.
- Weighing and Transfer: Conduct all weighing and transfers of the solid compound within the fume hood to contain any dust. Avoid actions that could generate dust, such as scraping or vigorous shaking.
- In Use: Keep the container tightly closed when not in use.
- Post-Handling: After use, decontaminate the work surface. Remove gloves using the proper technique to avoid skin contact with the outer surface. Wash hands thoroughly.

Storage Requirements

Proper storage is crucial for both safety and chemical stability.

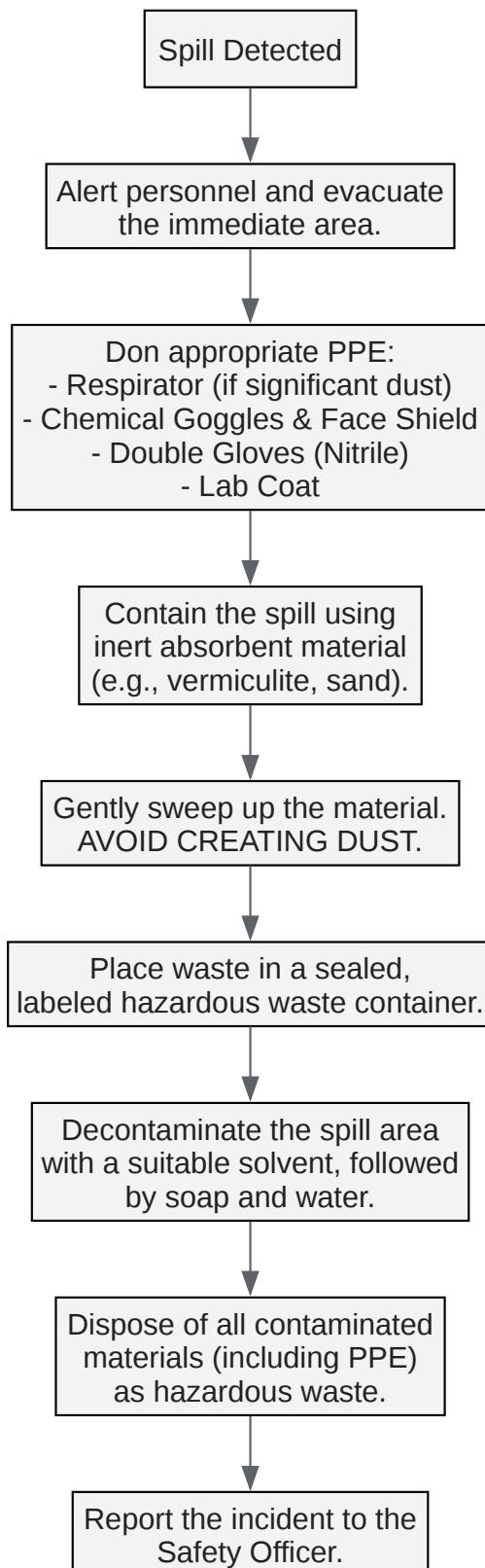
- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9] A designated corrosives area is recommended.[9]
- Incompatibilities: Keep away from strong oxidizing agents.[13]
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard pictograms.

Accidental Release and Disposal Procedures

A clear plan for managing spills and waste is a critical component of a safe laboratory environment.

Spill Response Protocol

The following workflow outlines the necessary steps to manage an accidental spill of **6-Bromo-3-pyridinemethanol** safely.

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